

An In-depth Technical Guide to Magnesium Chromate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	MAGNESIUM CHROMATE	
Cat. No.:	B1144336	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **magnesium chromate** (MgCrO₄), detailing its chemical identifiers, physicochemical properties, synthesis methodologies, applications, and critical safety information. The information is presented to support research, development, and safety management in laboratory and industrial settings.

Chemical Identifiers and Nomenclature

Magnesium chromate is an inorganic compound composed of magnesium cations (Mg^{2+}) and chromate anions (CrO_4^{2-})[1]. It is a yellow, odorless, and water-soluble crystalline solid[1][2]. The anhydrous form has a CAS Registry Number of 13423-61-5[2][3][4]. Hydrated forms also exist, such as **magnesium chromate** hydrate with CAS Number 23371-94-0.

A summary of key identifiers for anhydrous **magnesium chromate** is provided in the table below.



Identifier	Value
CAS Number	13423-61-5[2][4]
EC Number	236-540-0[4]
PubChem CID	61599[2]
IUPAC Name	magnesium dioxido(dioxo)chromium[4]
Molecular Formula	MgCrO ₄ [2][4]
InChI	InChI=1S/Cr.Mg.4O/q;+2;;;2*-1[2][4]
InChlKey	CRGGPIWCSGOBDN-UHFFFAOYSA-N[2][4]
Canonical SMILES	[O-]INVALID-LINK(=O)[O-].[Mg+2][2][4]
Other Names	Magnesium chromate(VI), Magnesium monochromate[2]

Physicochemical Properties

Magnesium chromate's properties are influenced by its composition and hydration state. It is known for its high water solubility and characteristic yellow color, typical of chromate compounds[5].

Property	Value
Molar Mass	140.297 g/mol [2] (anhydrous)
Appearance	Yellow crystalline solid[1][2][5]
Solubility in Water	Soluble[2][6]
Density	2.86 g/cm³ (anhydrous)[1]
Melting Point	Decomposes at 700°C[1]
Hazards	Confirmed carcinogen, skin sensitizer, acutely toxic, environmental hazard[2][4][7]



Synthesis and Experimental Protocols

Several methods are employed for the synthesis of **magnesium chromate** and its related compounds, offering control over the material's properties at the nanoscale[8].

A conventional method for producing magnesium-chromium-oxygen compounds involves the high-temperature interaction of magnesium oxide (MgO) and chromium oxides like Cr₂O₃ or CrO₃[8]. The reaction of active magnesium oxide with a chromic acid solution (derived from CrO₃ in water) readily forms a mixture of partially hydrated magnesia and **magnesium chromate**[8]. Further heating is required to drive the reaction to completion[8].

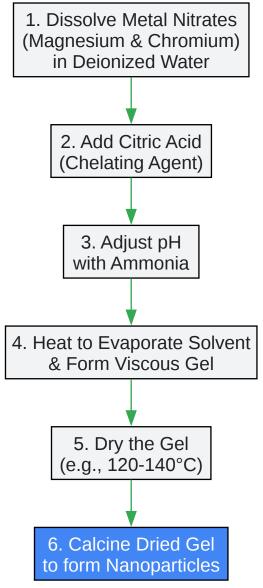
The sol-gel technique offers a route to synthesize nanocrystalline **magnesium chromate**. A typical procedure involves:

- Dissolving stoichiometric amounts of magnesium nitrate and chromium nitrate in deionized water[8][9].
- Adding citric acid as a chelating agent. The molar ratio of citrate to metallic ions is often maintained at 1:2[9].
- Stirring the solution at room temperature for several hours to ensure homogeneity[9].
- Adjusting the pH of the solution (e.g., to 6) by the dropwise addition of ammonia to enhance the efficiency of the chelating agent[9].
- Slowly evaporating the solvent by heating to form a viscous gel[8][9].
- Drying the gel, for instance at 120-140°C for 24 hours[9].
- Calcining the dried gel precursor at elevated temperatures (e.g., 550-600°C) to obtain the final nano-sized MgCr₂O₄ powder[9].

The following diagram illustrates the workflow for the citrate sol-gel synthesis method.



Citrate Sol-Gel Synthesis of Magnesium Chromate Nanoparticles



Click to download full resolution via product page

Caption: Workflow for the citrate sol-gel synthesis method.

Applications in Research and Industry

Magnesium chromate has several industrial and laboratory applications, although its use is regulated due to health and environmental concerns[5].

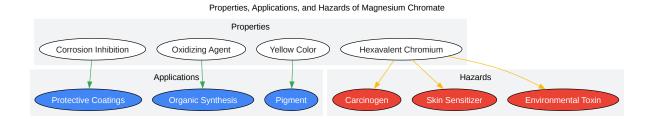
 Corrosion Inhibitor: It is used as a corrosion inhibitor, particularly in the water coolant of gas turbine engines, because it does not produce a fusible alkaline residue upon thermal



decomposition[2][6]. It is also a component in forming chemical conversion coatings on magnesium surfaces to enhance corrosion resistance[10][11].

- Pigment: As a hydrate, it can be used as a pigment[2].
- Catalyst and Precursor: In research, it serves as a catalyst and a precursor in materials science[8]. It is a starting material for the synthesis of advanced inorganic pigments and functional ceramic and spinel-type materials[8].
- Oxidizing Agent: It acts as a versatile oxidizing agent in various organic synthesis reactions[8].

The relationship between **magnesium chromate**'s properties and its functions is visualized below.



Click to download full resolution via product page

Caption: Relationship between properties, applications, and hazards.

Health and Safety Information

Magnesium chromate, like other hexavalent chromium compounds, is hazardous and requires careful handling.

Carcinogenicity: It is a confirmed human carcinogen[2][4][7].



- Toxicity: Inhalation may cause kidney and liver damage[2][4]. It is toxic if swallowed and harmful in contact with skin[12].
- Sensitization: It may cause an allergic skin reaction and is a known skin sensitizer[4][7].
- Environmental Hazards: It is very toxic to aquatic life with long-lasting effects[7].

Handling and Storage:

- Work under a hood and avoid breathing dust[7].
- Wear appropriate personal protective equipment (PPE), including impervious gloves, safety glasses, and respiratory protection[7][12].
- Store in a tightly closed, dry, and well-ventilated place, away from incompatible materials[7] [13].
- It should be treated as hazardous waste, and disposal must follow strict regulations[2][7].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. webqc.org [webqc.org]
- 2. Magnesium chromate Wikipedia [en.wikipedia.org]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. Magnesium chromate | CrMgO4 | CID 61599 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. laboratorynotes.com [laboratorynotes.com]
- 6. MAGNESIUM CHROMATE | 13423-61-5 [chemicalbook.com]
- 7. archpdfs.lps.org [archpdfs.lps.org]
- 8. Magnesium Chromate | Research Chemicals | Supplier [benchchem.com]







- 9. researchgate.net [researchgate.net]
- 10. US2961358A Method of forming a chromate conversion coating on magnesium -Google Patents [patents.google.com]
- 11. informaticsjournals.co.in [informaticsjournals.co.in]
- 12. fishersci.com [fishersci.com]
- 13. aksci.com [aksci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Magnesium Chromate].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1144336#cas-number-and-identifiers-formagnesium-chromate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com